

3- ((Bis(diisopropylamino)phosphino)oxy)propanenitrile molecular weight and formula

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Compound of Interest

Compound Name: 3-
((Bis(diisopropylamino)phosphino)oxy)
propanenitrile

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An In-depth Technical Guide on 3-((Bis(diisopropylamino)phosphino)oxy)propanenitrile

This guide provides core information for researchers, scientists, and drug development professionals on the chemical properties of **3-((Bis(diisopropylamino)phosphino)oxy)propanenitrile**, a key reagent in organic synthesis.

Chemical Identity and Properties

3-((Bis(diisopropylamino)phosphino)oxy)propanenitrile, also known by synonyms such as 2-Cyanoethyl N,N,N',N'-tetraisopropylphosphorodiamidite, is a versatile phosphorylating agent.[1][2] It plays a crucial role in the synthesis of various biomolecules, most notably in the solid-phase synthesis of DNA and RNA oligonucleotides.[2] Its primary function is to selectively phosphorylate hydroxyl groups, making it an invaluable tool in the creation of nucleosides, carbohydrates, and phospholipids.[2] The compound is sensitive to moisture and is typically stored at low temperatures, around -20°C, to maintain its stability.[1]

Data Presentation

The fundamental molecular data for **3-((Bis(diisopropylamino)phosphino)oxy)propanenitrile** is summarized in the table below for clear reference.

Identifier	Value	Source
Molecular Formula	C ₁₅ H ₃₂ N ₃ OP	[1][2][3][4][5][6]
Molecular Weight	301.41 g/mol	[1][2][3][5][7]
CAS Number	102691-36-1	[1][2][3][4]
IUPAC Name	3-(bis[di(propan-2-yl)amino]phosphanyloxy)propane nitrile	[1][4]
Physical Form	Colorless to yellow clear liquid	[1][2]
Density	0.949 g/mL at 25 °C	[1][2]
Boiling Point	~100 °C at 0.5 mmHg	[1][2]

Experimental Protocols & Methodologies

The synthesis of **3-((Bis(diisopropylamino)phosphino)oxy)propanenitrile** generally involves the reaction of tris(diisopropylamino)phosphine with 3-hydroxypropanenitrile.[2] This reaction is typically catalyzed by 1H-tetrazole in a solvent like dichloromethane.[2] Another synthetic route involves reacting 2-cyanoethyl N,N-diisopropylchlorophosphoramidite with diisopropylamine in an anhydrous solvent.

As this document serves as a high-level guide to the compound's core properties, detailed experimental protocols are beyond its current scope. For specific synthesis and application methodologies, consulting primary research literature is recommended.

Logical Relationships and Workflows

Due to the nature of the requested information focusing on the intrinsic properties of a chemical compound, complex signaling pathways or experimental workflows requiring visualization are not applicable.

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